

Application Notes and Protocols for Pifusertib Hydrochloride in DMSO

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pifusertib hydrochloride

Cat. No.: B10824939

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These application notes provide detailed protocols for the solubilization and use of **Pifusertib hydrochloride** in Dimethyl Sulfoxide (DMSO) for various in vitro experimental applications. Adherence to these guidelines will help ensure the reproducibility and accuracy of experimental results.

Product Information

Pifusertib hydrochloride (also known as TAS-117 hydrochloride) is a potent, selective, and orally active allosteric inhibitor of Akt (Protein Kinase B).^{[1][2]} It demonstrates inhibitory activity against all three Akt isoforms (Akt1, Akt2, and Akt3). By inhibiting the phosphatidylinositol 3-kinase (PI3K)/Akt/mammalian target of rapamycin (mTOR) signaling pathway, **Pifusertib hydrochloride** can induce apoptosis and autophagy, making it a subject of interest in cancer research.^{[1][3][4][5]}

Quantitative Data Summary

The following tables summarize the key quantitative data for **Pifusertib hydrochloride**.

Table 1: Solubility and Molecular Properties

Parameter	Value	Reference
Molecular Formula	C ₂₆ H ₂₅ ClN ₄ O ₂	[1]
Molecular Weight	460.96 g/mol	[1]
Solubility in DMSO	62.5 mg/mL (135.59 mM)	[1][3]
Appearance	White to yellow solid	[1]

Note: To achieve the indicated solubility in DMSO, the use of ultrasonication and gentle warming (up to 60°C) is recommended. It is also advised to use a fresh, anhydrous grade of DMSO, as its hygroscopic nature can affect solubility.[1][3]

Table 2: IC₅₀ Values

Target	IC ₅₀	Reference
Akt1	4.8 nM	[1][2][3]
Akt2	1.6 nM	[1][2][3]
Akt3	44 nM	[1][2][3]

Table 3: Storage and Stability of Stock Solutions in DMSO

Storage Temperature	Stability	Recommendations	Reference
-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles. Store in a sealed, moisture-free container.	[1] [6]
-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. Store in a sealed, moisture-free container.	[1] [6]

Experimental Protocols

Preparation of a 10 mM Pifusertib Hydrochloride Stock Solution in DMSO

Materials:

- **Pifusertib hydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Water bath or heat block (optional)
- Sonicator (optional)

Protocol:

- Pre-weighing Preparation: Before opening, centrifuge the vial of **Pifusertib hydrochloride** powder to ensure all the powder is at the bottom.

- **Weighing:** Accurately weigh the desired amount of **Pifusertib hydrochloride** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.61 mg of the compound (Molecular Weight = 460.96 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the powder. For a 10 mM stock, add 1 mL of DMSO to 4.61 mg of **Pifusertib hydrochloride**.
- **Solubilization:** Vortex the solution thoroughly. If the compound does not fully dissolve, gentle warming in a water bath (up to 60°C) and/or sonication can be used to aid dissolution.^{[1][3]} Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent contamination and degradation from repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^{[1][6]}

Preparation of Working Solutions for Cell-Based Assays

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low (typically \leq 0.5%) to avoid solvent-induced cytotoxicity.^[6]
- To prevent precipitation of the compound in the aqueous cell culture medium, it is recommended to perform serial dilutions in DMSO before the final dilution into the medium.^[7]
- Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

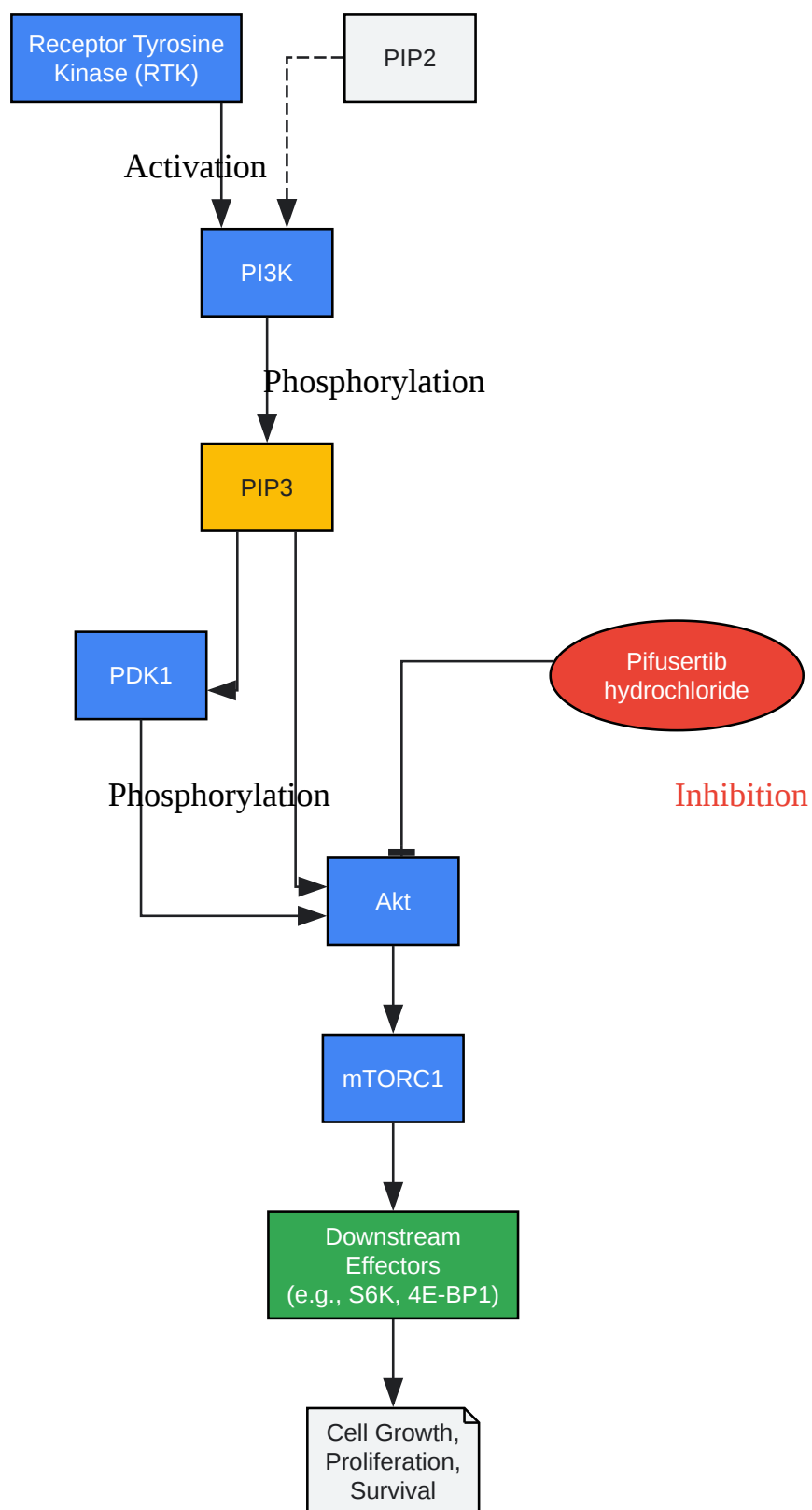
Protocol (Example: Preparing a 1 μ M working solution from a 10 mM stock):

- **Intermediate Dilution (in DMSO):** Prepare an intermediate dilution of the 10 mM stock solution in DMSO. For example, dilute the 10 mM stock 1:100 in DMSO to obtain a 100 μ M solution.

- **Final Dilution (in Culture Medium):** Add the appropriate volume of the intermediate DMSO solution to the pre-warmed cell culture medium. To achieve a final concentration of 1 μM , you would add 10 μL of the 100 μM intermediate solution to 990 μL of cell culture medium (a 1:100 dilution). This results in a final DMSO concentration of 0.1%.
- **Mixing and Application:** Gently mix the final working solution and immediately add it to your cells.

Visualizations

Pifusertib Hydrochloride Signaling Pathway





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